

# Preparation of AM-5308 Stock and Working Solutions: An Application Note

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## Compound of Interest

Compound Name: AM-5308

Cat. No.: B12425855

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## Introduction

**AM-5308** is a potent and selective inhibitor of the mitotic kinesin KIF18A, a protein crucial for chromosome segregation during cell division.<sup>[1][2][3]</sup> Its ability to disrupt mitosis in cancer cells makes it a valuable tool in cancer research and drug development.<sup>[3][4]</sup> This application note provides detailed protocols for the preparation of **AM-5308** stock and working solutions for in vitro and in vivo experimental use.

## AM-5308 Properties

A summary of the key chemical and physical properties of **AM-5308** is provided in the table below.

Property	Value	Reference
Molecular Weight	529.65 g/mol	[1]
Formula	C <sub>26</sub> H <sub>35</sub> N <sub>5</sub> O <sub>5</sub> S	[5][6]
Solubility	10 mM in DMSO	[2]
Storage (Powder)	2 years at -20°C	[3][6]
Storage (Stock Solution in DMSO)	6 months at -80°C; 1 month at -20°C	[1][6]

## Experimental Protocols

### A. Preparation of a 10 mM AM-5308 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AM-5308** in dimethyl sulfoxide (DMSO).

Materials:

- **AM-5308** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Calculate the required mass of **AM-5308**:
  - To prepare 1 mL of a 10 mM stock solution, use the following calculation:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 529.65 \text{ g/mol} = 5.2965 \text{ mg}$
- Weigh the **AM-5308** powder:
  - Carefully weigh out approximately 5.30 mg of **AM-5308** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AM-5308** powder.

- Dissolve the compound:
  - Vortex the solution until the **AM-5308** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquot and store:
  - Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[6\]](#)

## B. Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the 10 mM stock solution to prepare working solutions for typical in vitro cell-based assays. Common working concentrations for **AM-5308** range from 0 to 10 µM.[\[1\]](#)

Materials:

- 10 mM **AM-5308** stock solution in DMSO
- Appropriate cell culture medium or assay buffer
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Determine the desired final concentration and volume of the working solution.
- Perform a serial dilution of the 10 mM stock solution in cell culture medium or assay buffer to achieve the desired final concentration.
  - Example for preparing 1 mL of a 10 µM working solution:
    - Add 1 µL of the 10 mM **AM-5308** stock solution to 999 µL of cell culture medium.

- Mix thoroughly by gentle pipetting or vortexing.
- Prepare a vehicle control:
  - Prepare a vehicle control solution containing the same final concentration of DMSO as the highest concentration of **AM-5308** used in the experiment. This is crucial to control for any effects of the solvent on the cells.
- Use immediately:
  - It is recommended to prepare working solutions fresh for each experiment.

## C. Preparation of a 2 mg/mL Suspended Solution for In Vivo Use

This protocol describes the preparation of a suspended solution of **AM-5308** suitable for intraperitoneal injection in animal models.<sup>[1]</sup>

Materials:

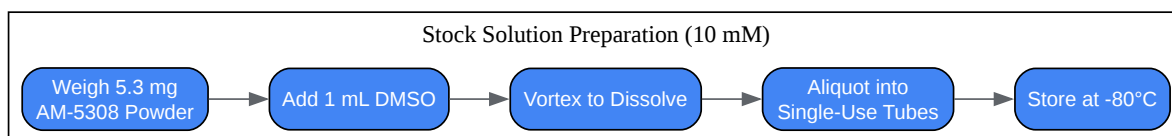
- **AM-5308** powder
- Dimethyl sulfoxide (DMSO)
- 20% Sulfobutyl ether- $\beta$ -cyclodextrin (SBE- $\beta$ -CD) in saline
- Sterile tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Prepare a 20 mg/mL stock solution in DMSO:
  - Dissolve the required amount of **AM-5308** in DMSO to make a 20 mg/mL stock solution.
- Prepare the final suspended solution:

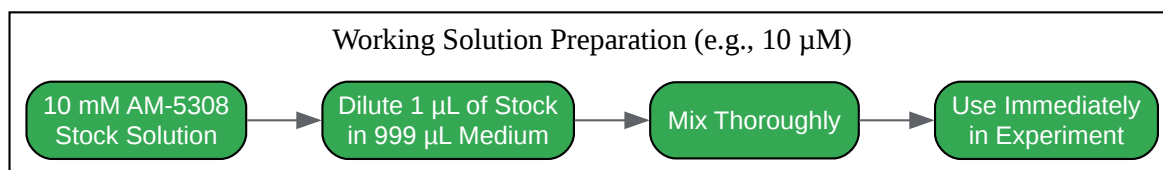
- For every 1 mL of the final working solution, add 100  $\mu$ L of the 20 mg/mL DMSO stock solution to 900  $\mu$ L of 20% SBE- $\beta$ -CD in saline.
- Mix the solution thoroughly by vortexing to ensure a uniform suspension.
- Administer immediately:
  - This suspended solution should be used immediately after preparation for oral or intraperitoneal injection.<sup>[1]</sup>

## Visualized Protocols



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Caption: Workflow for preparing a 10 mM **AM-5308** stock solution.



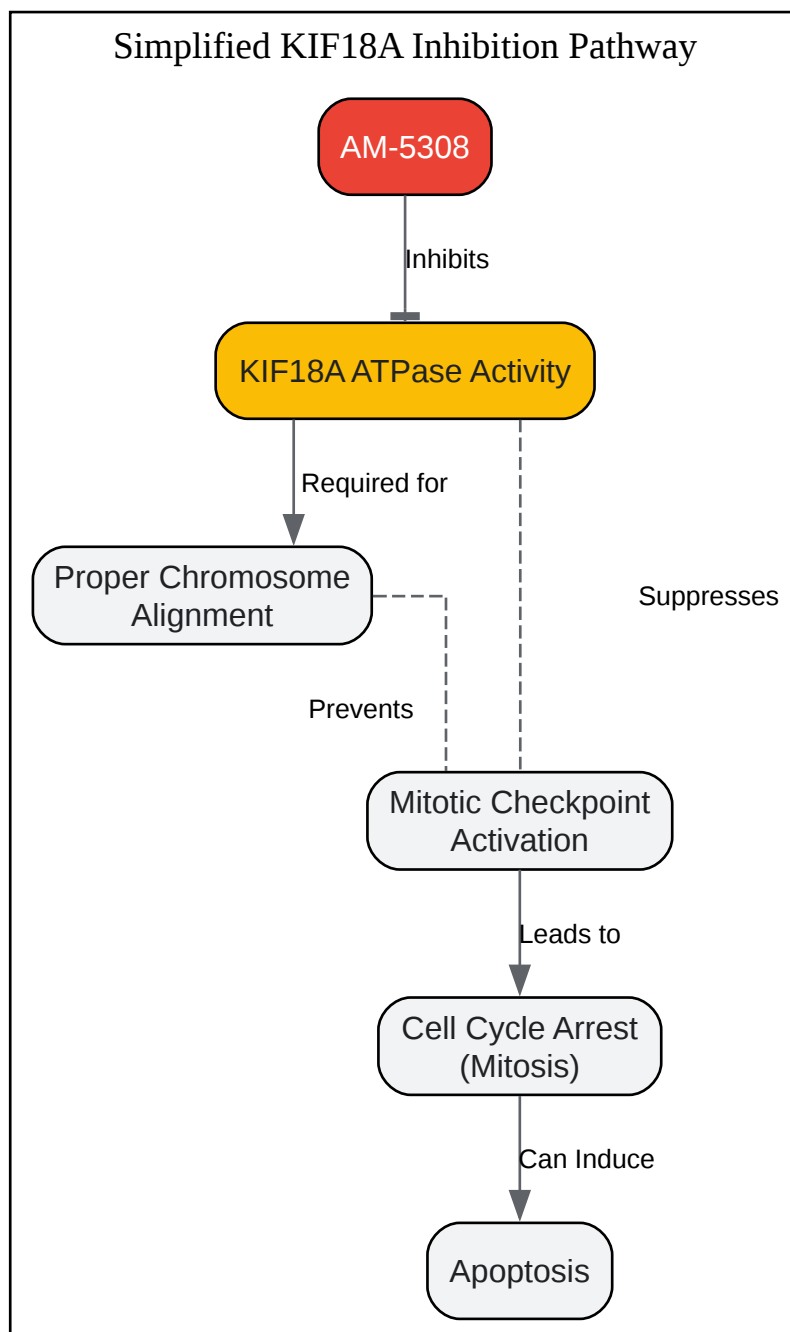
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Caption: Workflow for preparing a 10  $\mu$ M **AM-5308** working solution.

## Signaling Pathway Context

**AM-5308** targets KIF18A, a kinesin motor protein that plays a critical role in regulating microtubule dynamics at the plus-ends during mitosis. Inhibition of KIF18A's ATPase activity disrupts chromosome congression at the metaphase plate, leading to the activation of the

mitotic checkpoint (also known as the spindle assembly checkpoint) and ultimately inducing cell cycle arrest and apoptosis in cancer cells.



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